

Essential Safety and Handling Guidelines for DS-1-38

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Compound of Interest

Compound Name: DS-1-38

Cat. No.: B15541249

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This document provides critical safety and logistical information for the handling of **DS-1-38**, a potent EYA1 antagonist that blocks Sonic Hedgehog (SHH) signaling. Adherence to these guidelines is essential for ensuring laboratory safety and proper experimental conduct.


Hazard Identification and Classification

DS-1-38 is classified as a hazardous substance. All personnel must be fully aware of the potential risks before handling this compound.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.

GHS Pictograms:

 alt text

Signal Word:Warning

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **DS-1-38** to minimize exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and irritation. [4]
Eye/Face Protection	Safety glasses with side-shields or goggles.	To protect eyes from splashes and dust. [4]
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing. [4]
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a suitable respirator should be worn.	To prevent respiratory tract irritation from dust or aerosols. [4]

Operational and Handling Plan

Always handle **DS-1-38** in a designated area, such as a chemical fume hood, to control exposure.

Step-by-Step Handling Procedure:

- Preparation: Ensure the designated handling area is clean and uncluttered. Assemble all necessary equipment and reagents before opening the compound container.
- Personal Protective Equipment: Don the required PPE as specified in the table above.
- Weighing and Aliquoting: If working with the solid form, carefully weigh the required amount on a calibrated analytical balance within a fume hood to avoid generating dust. For solutions,

use calibrated micropipettes.

- Dissolution: If preparing a solution, add the solvent slowly to the solid to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.

Storage Plan:

- Stock Solutions: Store at -80°C for up to 6 months or at -20°C for up to 1 month.^[5]
- Solid Compound: Store in a tightly sealed container in a cool, dry, and well-ventilated place.

Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

Emergency Situation	Procedural Steps
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Accidental Release (Spill)	1. Evacuate non-essential personnel. 2. Ensure adequate ventilation and wear appropriate PPE. 3. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. 4. For large spills, prevent further leakage if safe to do so and contact your institution's environmental health and safety (EHS) department. ^{[6][7]} 5. Do not allow the substance to enter drains or waterways.
Fire	Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide, or alcohol-resistant foam.

Disposal Plan

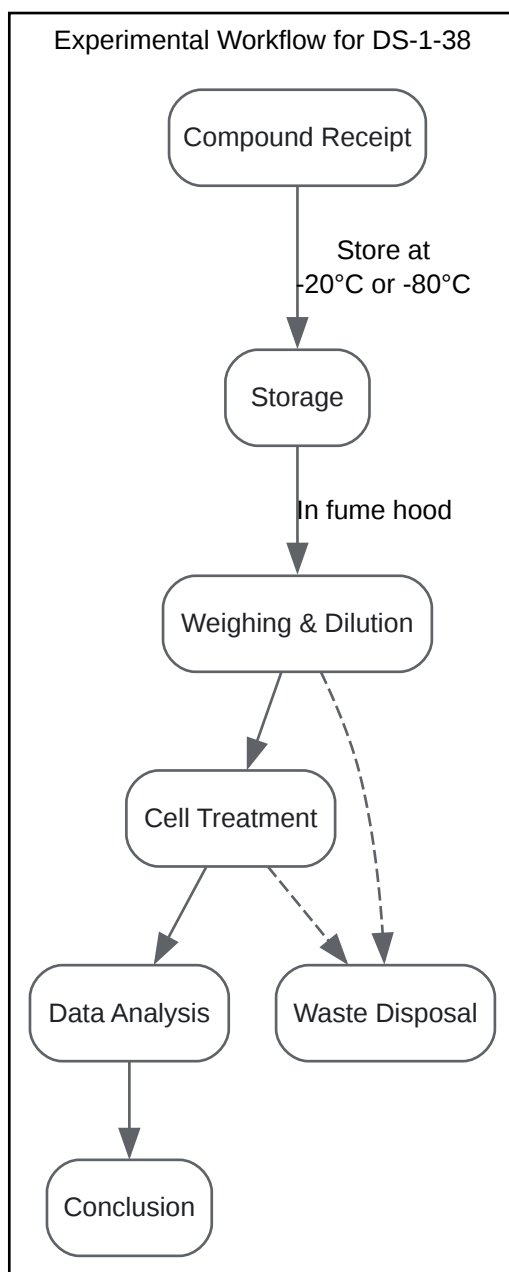
All waste containing **DS-1-38** must be treated as hazardous waste and disposed of in accordance with institutional and local regulations.^{[7][8][9]}

Step-by-Step Disposal Procedure:

- Waste Segregation:
 - Solid Waste: Collect unused solid compound and contaminated consumables (e.g., pipette tips, weigh boats, gloves) in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: Collect solutions of **DS-1-38** in a separate, labeled hazardous waste container. Do not mix with other chemical waste streams unless compatible.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**DS-1-38**," and the primary hazard(s).
- Storage of Waste: Store waste containers in a designated, secure area, away from incompatible materials, until collection by the institution's EHS department.
- EHS Collection: Arrange for the collection and disposal of the hazardous waste through your institution's EHS office.

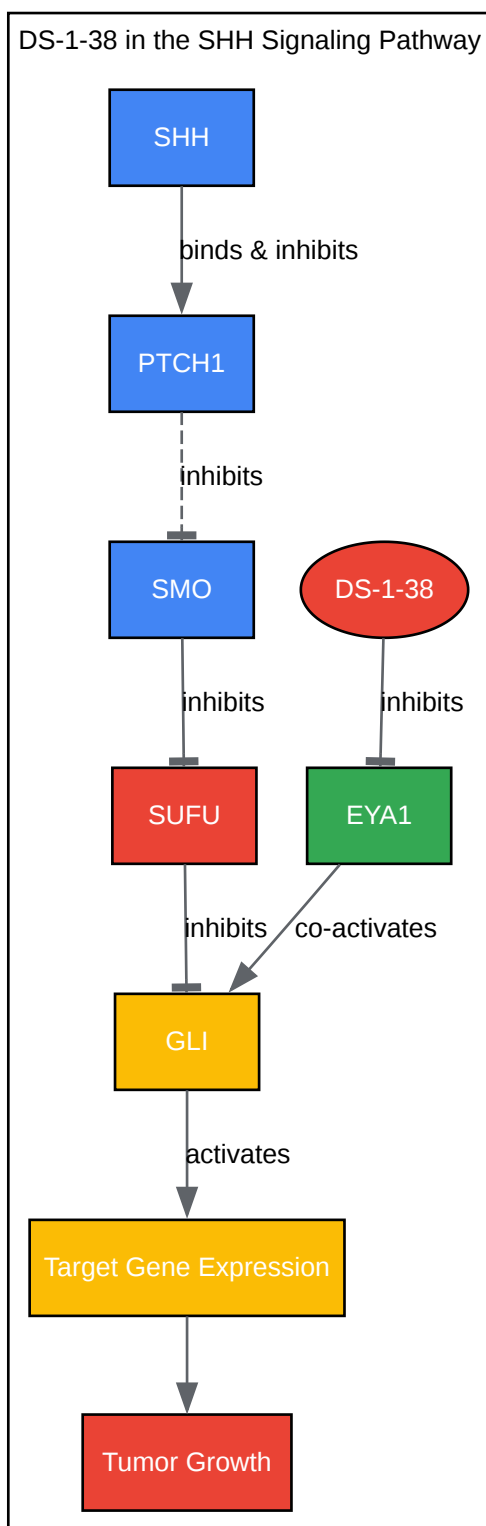
Experimental Workflow and Signaling Pathway

DS-1-38 functions as an antagonist of Eyes Absent Homolog 1 (EYA1), which in turn inhibits the Sonic Hedgehog (SHH) signaling pathway. The following diagrams illustrate a general experimental workflow for handling this compound and its place in the signaling pathway.



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Caption: A typical experimental workflow for handling **DS-1-38**.



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Caption: **DS-1-38** inhibits EYA1, a co-activator of GLI in the SHH pathway.

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